

Application Notes and Protocols: Preparation of BMS-566394 Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-566394

Cat. No.: B1667222

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of the ADAM17/TACE inhibitor, **BMS-566394**, in dimethyl sulfoxide (DMSO). Adherence to this protocol is critical for ensuring the accurate and reproducible use of this compound in a variety of research applications. The following sections detail the necessary materials, a step-by-step procedure for solubilization, and recommendations for storage to maintain the integrity and activity of the inhibitor.

Physicochemical Properties and Storage Recommendations

A comprehensive understanding of the physicochemical properties of **BMS-566394** is essential for its proper handling and use in experimental settings. This data is summarized in the table below.

Property	Value	Source
Molecular Weight	462.43 g/mol	[1]
Chemical Formula	C ₂₂ H ₂₁ F ₃ N ₄ O ₄	[1]
CAS Number	503166-51-6	[1]
Appearance	Solid powder	
Solubility	Soluble in DMSO	[1]
Storage of Solid	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.	
Stock Solution Storage	Short term (days to weeks) at 0-4°C; Long term (months) at -20°C.	

Experimental Protocol: Preparation of a 10 mM BMS-566394 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BMS-566394** in DMSO. It is recommended to start with a modest concentration to ensure complete solubilization. Researchers may need to adjust the concentration based on their specific experimental requirements and the observed solubility of the compound in their hands.

Materials:

- **BMS-566394** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Optional: Sonicator

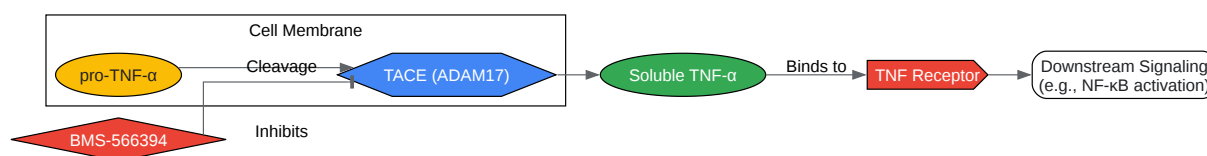
Procedure:

- Equilibrate Reagents: Allow the vial of **BMS-566394** powder and the DMSO to come to room temperature before opening to prevent condensation of moisture.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **BMS-566394** powder into the tared tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.624 mg of **BMS-566394**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 462.43 \text{ g/mol} = 0.004624 \text{ g} = 4.624 \text{ mg}$
- Adding the Solvent:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **BMS-566394** powder. To prepare 1 mL of a 10 mM stock solution, add 1 mL of DMSO.
- Solubilization:
 - Tightly cap the tube and vortex the solution vigorously for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution to ensure that all of the solid has dissolved and the solution is clear.
- If the compound does not fully dissolve, you may gently warm the solution (not exceeding 37°C) or sonicate for short intervals (1-5 minutes) until the solution is clear. Caution: Prolonged heating or sonication may degrade the compound.
- Aliquoting and Storage:
 - Once the **BMS-566394** is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles, which can degrade the compound over time.
 - For long-term storage, store the aliquots at -20°C. For short-term storage (a few days to a week), the solution can be stored at 4°C.

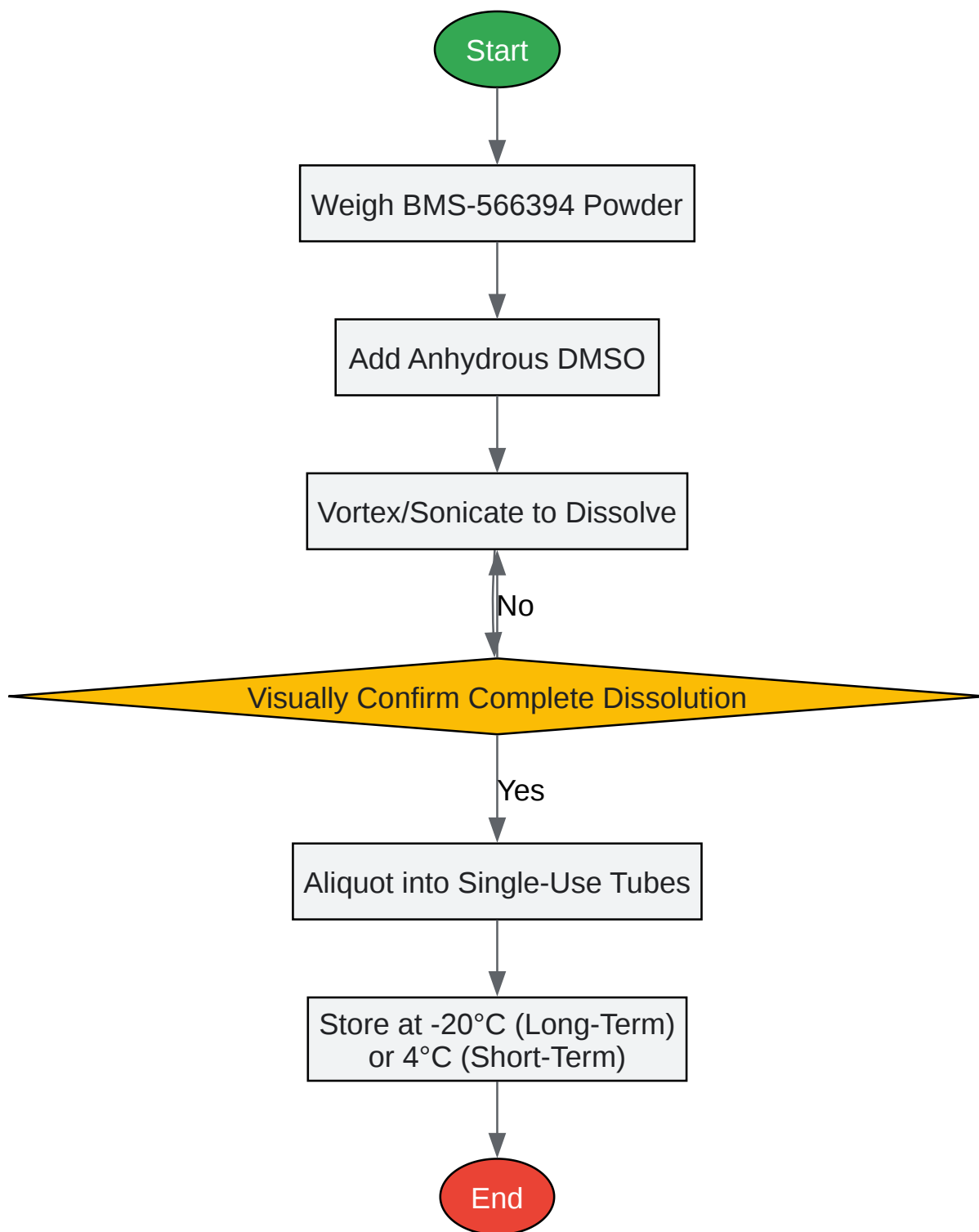
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway affected by **BMS-566394** and the experimental workflow for preparing the stock solution.



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BMS-566394 inhibits TACE-mediated cleavage of pro-TNF-α.



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References

- 1. medkoo.com [medkoo.com]
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